The Evolution and Synthetic Utility of Substituted Cyclohexenone Carboxylates

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Compound of Interest

Compound Name:	*Methyl 2,6-dimethyl-4-oxocyclohex-2-enecarboxylate*
CAS No.:	*67333-67-9*
Cat. No.:	*B1365675*

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Executive Summary

Substituted cyclohexenone carboxylates (e.g., ethyl 2-oxocyclohex-3-enecarboxylate derivatives) represent a "privileged scaffold" in organic synthesis. Historically serving as intermediates in the Robinson Annulation, they have evolved into critical precursors for complex natural products (terpenoids, steroids) and modern pharmaceuticals (e.g., Oseltamivir/Tamiflu). Their dual functionality—possessing both an electrophilic enone system and a nucleophilic

-keto ester moiety—allows for rapid diversification via Michael additions, aromatizations, and heterocyclizations.

Historical Genesis & Synthetic Evolution

The history of cyclohexenone carboxylates is not defined by a single "eureka" moment but by the iterative refinement of annulation methodologies.

The Robinson Era (1935)

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The foundational technology for accessing this core is the Robinson Annulation, reported by Sir Robert Robinson in 1935.

- Discovery: Robinson discovered that a Michael addition followed by an intramolecular aldol condensation could construct a six-membered ring from a ketone and a methyl vinyl ketone.
- Relevance: This provided the first reliable route to the cyclohexenone core, essential for the total synthesis of steroids (e.g., cortisone).
- Limitation: Early methods lacked regiocontrol and often required harsh conditions, leading to polymerization.

The Chalcone Route (Mid-20th Century)

In the 1950s-80s, researchers sought more highly substituted variants. The reaction of chalcones (1,3-diaryl-2-propen-1-ones) with

-keto esters (e.g., ethyl acetoacetate) emerged as a dominant pathway.

- Mechanism: This is a stepwise [3+3] annulation. The

  -keto ester acts as a bis-nucleophile, attacking the chalcone (Michael acceptor) and then closing the ring via aldol condensation.
- Significance: This allowed for the precise placement of aryl substituents at the C4 and C6 positions, creating a library of bioactive "hollow" scaffolds that could be further functionalized.

Modern Asymmetric Catalysis (2000s–Present)

Current research focuses on organocatalysis. Using chiral amines (e.g., proline derivatives or cinchona alkaloids), chemists can now synthesize enantiomerically pure cyclohexenone carboxylates. This is critical for drug development, where specific stereoisomers (like the (3R,4R,5S) configuration in Oseltamivir) dictate biological activity.

Mechanistic Insights: The [3+3] Annulation Cascade

Understanding the mechanism is vital for troubleshooting low yields. The formation of Ethyl 4,6-diphenyl-2-oxocyclohex-3-enecarboxylate proceeds via a base-catalyzed cascade.

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The Pathway

- Enolate Formation: Base deprotonates the

  -keto ester (active methylene).

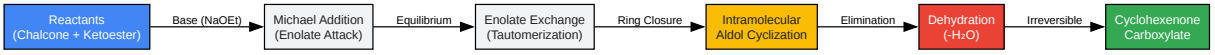
- Michael Addition: The enolate attacks the

  -carbon of the chalcone.

- Proton Transfer/Tautomerization: The resulting enolate equilibrates.

- Intramolecular Aldol: The ketone enolate attacks the ester carbonyl (Claisen-like) or the ketone carbonyl (Aldol). Note: In this specific synthesis, it attacks the ketone carbonyl of the chalcone residue.

- Dehydration: Loss of water drives the equilibrium to the stable conjugated enone product.



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Figure 1: The mechanistic cascade for the synthesis of substituted cyclohexenone carboxylates via [3+3] annulation.

Experimental Protocol: Synthesis of Ethyl 4,6-diaryl-2-oxocyclohex-3-enecarboxylate

Scientific Rationale: This protocol utilizes Sodium Ethoxide (NaOEt) in absolute ethanol.

- Why NaOEt? It matches the ester group (ethyl) to prevent transesterification byproducts.

- Why Reflux? Thermal energy is required to overcome the activation barrier for the final dehydration step, which is often the rate-determining step in ring formation.

Materials

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- Chalcone (1,3-Diphenyl-2-propen-1-one): 10 mmol (2.08 g)
- Ethyl Acetoacetate: 10 mmol (1.30 g)
- Sodium Ethoxide: 10 mmol (Prepared in situ or 0.68 g solid)
- Solvent: Absolute Ethanol (20 mL)
- Quench: Glacial Acetic Acid / Ice water

Step-by-Step Methodology

- Catalyst Preparation: In a dry 100 mL round-bottom flask (RBF), dissolve sodium metal (0.23 g) in absolute ethanol (20 mL) under nitrogen atmosphere to generate fresh NaOEt. Self-Validation: Evolution of H_2 gas ceases, leaving a clear solution.
- Addition: Add Ethyl Acetoacetate (10 mmol) dropwise. Stir for 10 minutes to ensure enolate formation.
- Substrate Introduction: Add the Chalcone (10 mmol) in one portion.
- Reaction: Attach a reflux condenser and heat the mixture to reflux (approx. 78°C) for 6–8 hours.
    - Monitoring: Monitor via TLC (Hexane:EtOAc 8:2). The disappearance of the chalcone spot (Rf ~0.6) indicates completion.
- Workup:
    - Cool the reaction mixture to room temperature.
    - Pour the mixture into crushed ice (100 g) containing glacial acetic acid (2 mL) to neutralize the base.
    - Observation: A solid precipitate should form immediately.
- Purification:
    - Filter the solid precipitate.

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- Wash with cold water (3 x 20 mL) to remove inorganic salts.
- Recrystallize from hot Ethanol or Ethanol/Acetone mixture.

Data Specification

Parameter	Value / Observation
Appearance	White to pale yellow crystalline solid
Yield	75% – 85% (Typical)
Melting Point	110–112 °C (Dependent on aryl substituents)
IR Spectrum	1735 cm^{-1} (Ester C=O), 1660 cm^{-1} (Enone C=O)
^1H NMR ($CDCl_3$)	Doublet at 4.1 (H-6), Multiplet at 3.0-3.5 (H-5)

Applications in Drug Discovery[8]

The cyclohexenone carboxylate core is not merely a final product but a divergent intermediate.

Precursor to Heterocycles

Reaction with hydrazines yields Indazoles, a scaffold found in anti-inflammatory drugs (e.g., Benzydamine analogs).

- Reaction: Cyclohexenone + Hydrazine

  Tetrahydroindazole.

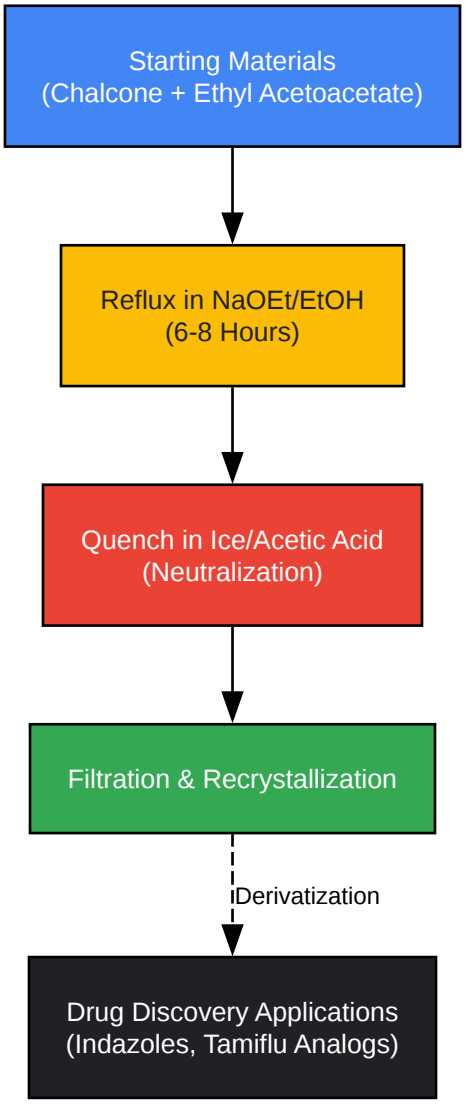
Aromatization to Salicylates

Oxidative dehydrogenation (using DDQ or Pd/C) converts these rings into substituted salicylates or hydroxy-biaryls, which are frequent motifs in kinase inhibitors.

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Neuraminidase Inhibitors (Tamiflu Analogs)

The most high-profile application of the cyclohexene carboxylate core is Oseltamivir Phosphate (Tamiflu). While industrial synthesis often starts from Shikimic acid, total synthetic routes utilizing catalytic asymmetric Diels-Alder reactions or desymmetrization of cyclohexenones are actively researched to reduce cost and reliance on natural starting materials.



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Figure 2: Operational workflow for the synthesis and downstream application of cyclohexenone carboxylates.

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